

Pharmacological Profile of 11-Keto- β -boswellic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *11-Keto-beta-boswellic acid*

Cat. No.: B191663

[Get Quote](#)

This technical guide provides a comprehensive overview of the pharmacological profile of 11-Keto- β -boswellic acid (KBA), a pentacyclic triterpenoid from the gum resin of *Boswellia serrata*. This document is intended for researchers, scientists, and drug development professionals, offering an in-depth look at the molecule's mechanisms of action, pharmacokinetic properties, and preclinical and clinical findings.

Core Pharmacological Activities

11-Keto- β -boswellic acid is a key bioactive constituent of *Boswellia serrata* extract, which has been traditionally used in Ayurvedic medicine to treat inflammatory conditions.^[1] Modern pharmacological research has identified KBA as a potent anti-inflammatory agent with additional activities in the realms of cancer, neuroprotection, and metabolic disorders. Its therapeutic effects are primarily attributed to the inhibition of pro-inflammatory enzymes and modulation of key signaling pathways.

Anti-inflammatory and Anti-arthritis Activity

KBA's anti-inflammatory properties are its most extensively studied attribute. It is a direct, non-redox inhibitor of 5-lipoxygenase (5-LOX), a key enzyme in the biosynthesis of leukotrienes, which are potent mediators of inflammation.^[2] By inhibiting 5-LOX, KBA reduces the production of pro-inflammatory leukotrienes. Furthermore, KBA has been shown to inhibit nuclear factor-kappa B (NF- κ B), a transcription factor that regulates the expression of numerous pro-inflammatory genes.^[2] In animal models of arthritis, KBA has demonstrated the ability to reduce paw edema and inflammation.^[3]

Anticancer Activity

KBA has exhibited cytotoxic effects against various cancer cell lines, including triple-negative breast cancer, prostate cancer, and leukemia.^{[4][5]} Its anticancer mechanisms include the induction of apoptosis (programmed cell death), inhibition of tumor cell proliferation, and suppression of angiogenesis.^{[6][7]} KBA has also been shown to inhibit topoisomerases I and II, enzymes essential for DNA replication in cancer cells.^[8]

Other Pharmacological Effects

Beyond its anti-inflammatory and anticancer activities, KBA has been investigated for its potential in other therapeutic areas. It has shown neuroprotective effects in models of excitotoxicity and has been studied for its anti-diabetic properties, demonstrating an ability to reduce blood glucose levels in diabetic rats.^[2]

Quantitative Pharmacological Data

The following tables summarize the available quantitative data for the pharmacological activity of 11-Keto- β -boswellic acid.

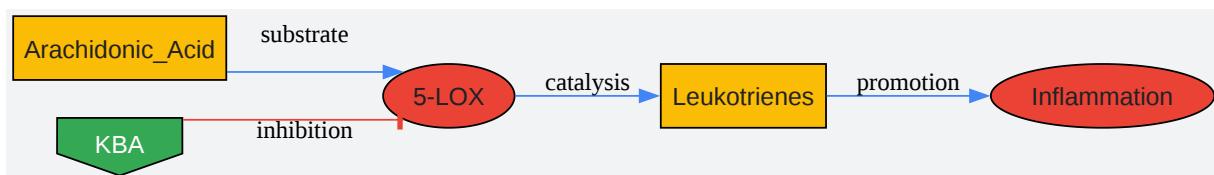
Target/Assay	Test System	IC50 Value	Reference
5-Lipoxygenase (5-LOX)	Cell-free system	6.3 μ M	[9]
Dipeptidyl peptidase-4 (DPP-4)	In vitro enzymatic assay	1.65 μ M	[2]
Glutamate Release	Rat hippocampal nerve terminals	31 μ M	[10]
Cytotoxicity (HL-60 cells)	Human promyelocytic leukemia cells	8.7 μ g/ml	[8]
Cytotoxicity (MCF-7 cells)	Human breast adenocarcinoma cells	25.45 μ M	[4]

Parameter	Value (mean \pm SEM)	Reference
Peak Plasma Concentration (Cmax)	$2.72 \times 10^{-3} \pm 0.18 \text{ }\mu\text{moles/ml}$	[2][11]
Time to Peak Concentration (Tmax)	$4.5 \pm 0.55 \text{ hours}$	[2][11]
Elimination Half-life (t $^{1/2}$)	$5.97 \pm 0.95 \text{ hours}$	[2][11]
Apparent Volume of Distribution (Vd)	$142.87 \pm 22.78 \text{ L}$	[2][11]
Plasma Clearance (CL)	$296.10 \pm 24.09 \text{ ml/min}$	[2][11]
Area Under the Curve (AUC _{0-∞})	$27.33 \times 10^{-3} \pm 1.99 \text{ }\mu\text{moles/ml}\cdot\text{h}$	[2][11]

*Note: The pharmacokinetic data presented is from a study conducted on healthy human volunteers who were administered a 333 mg capsule of a standardized Boswellia Serrata extract.[2][11] The plasma concentrations of KBA were measured.

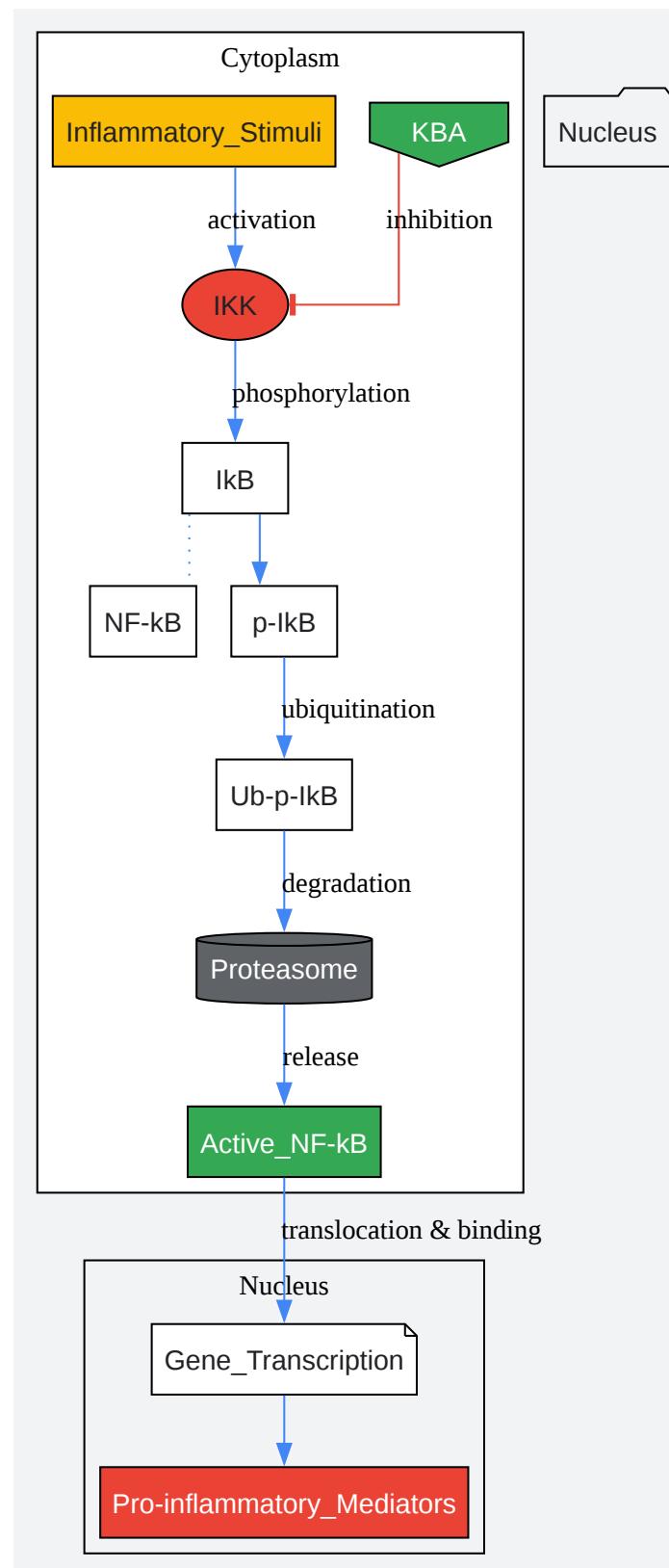
Signaling Pathways and Mechanisms of Action

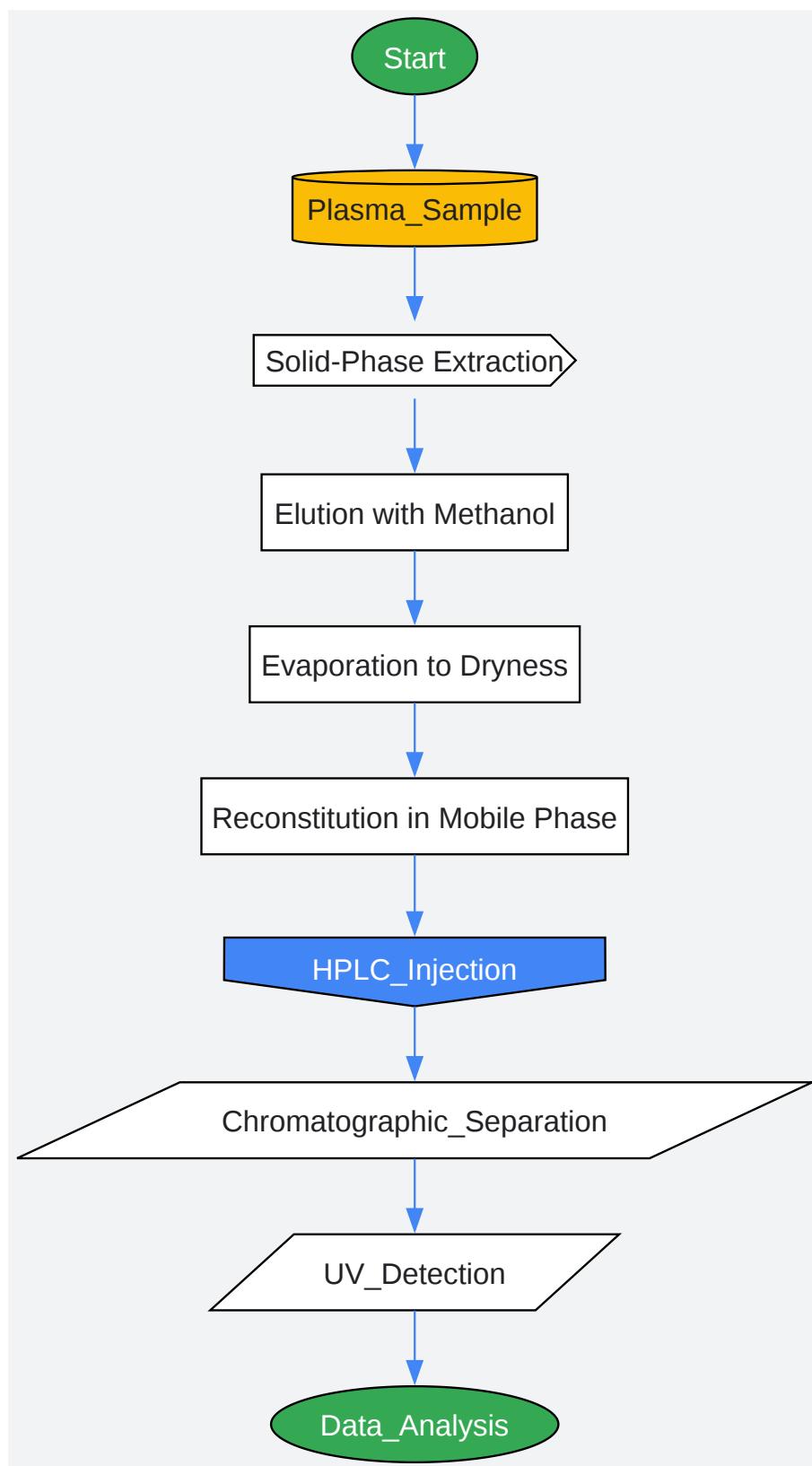
KBA exerts its pharmacological effects through the modulation of several key signaling pathways. The diagrams below illustrate the primary mechanisms of action.



[Click to download full resolution via product page](#)

Inhibition of the 5-Lipoxygenase (5-LOX) Pathway by KBA.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Assay of topoisomerase I activity [protocols.io]
- 4. Cathepsin G Inhibitor Screening Assay Kit (Colorimetric) (ab204693) | Abcam [abcam.com]
- 5. Metabolic Profile of 3-Acetyl-11-Keto- β -Boswellic Acid and 11-Keto- β -Boswellic Acid in Human Preparations In Vitro, Species Differences, and Bioactivity Variation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Measurement of 3-acetyl-11-keto-beta-boswellic acid and 11-keto-beta-boswellic acid in *Boswellia serrata* Supplements Administered to Dogs - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Cathepsin G Activity Assay Kit (Colorimetric) (ab126780) | Abcam [abcam.com]
- 8. researchgate.net [researchgate.net]
- 9. The comparative study of acetyl-11-keto-beta-boswellic acid (AKBA) and aspirin in the prevention of intestinal adenomatous polyposis in APC(Min $^{+/-}$) mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. m.youtube.com [m.youtube.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Pharmacological Profile of 11-Keto- β -boswellic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b191663#pharmacological-profile-of-11-keto-beta-boswellic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com